

# troubleshooting aggregation issues in 18:1 Caproylamine PE liposomes

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## Compound of Interest

Compound Name: 18:1 Caproylamine PE

Cat. No.: B15135333

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## Technical Support Center: 18:1 Caproylamine PE Liposomes

Welcome to the technical support center for **18:1 Caproylamine PE** (1,2-dioleoyl-sn-glycero-3-phosphoethanolamine-N-hexanoylamine) liposomes. This resource provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to address common aggregation issues encountered during experimental work.

## Troubleshooting Guide: Liposome Aggregation

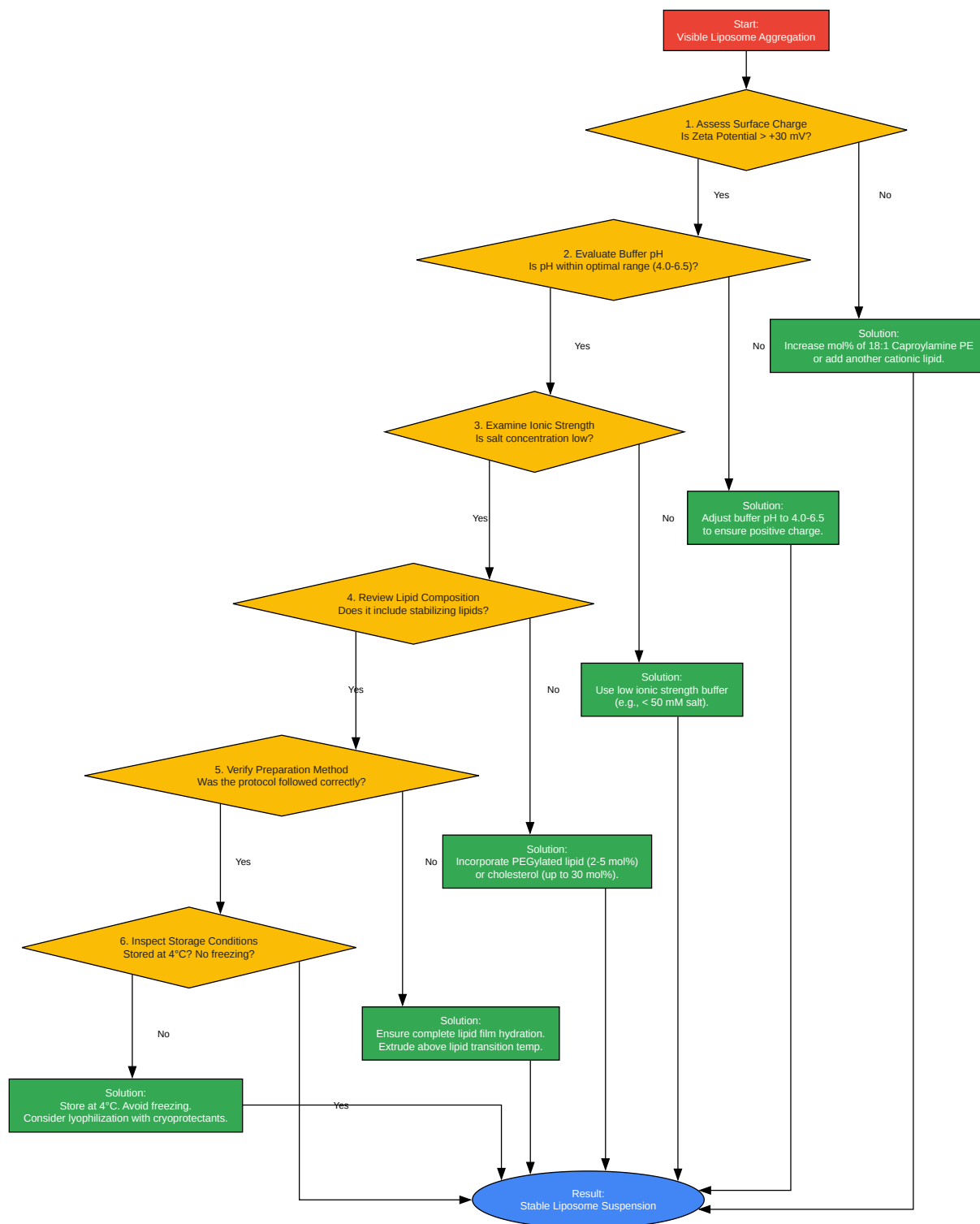
Visible aggregation or precipitation of your **18:1 Caproylamine PE** liposome suspension can arise from several factors related to the formulation, preparation, and storage conditions. Below is a systematic guide to identifying and resolving these issues.

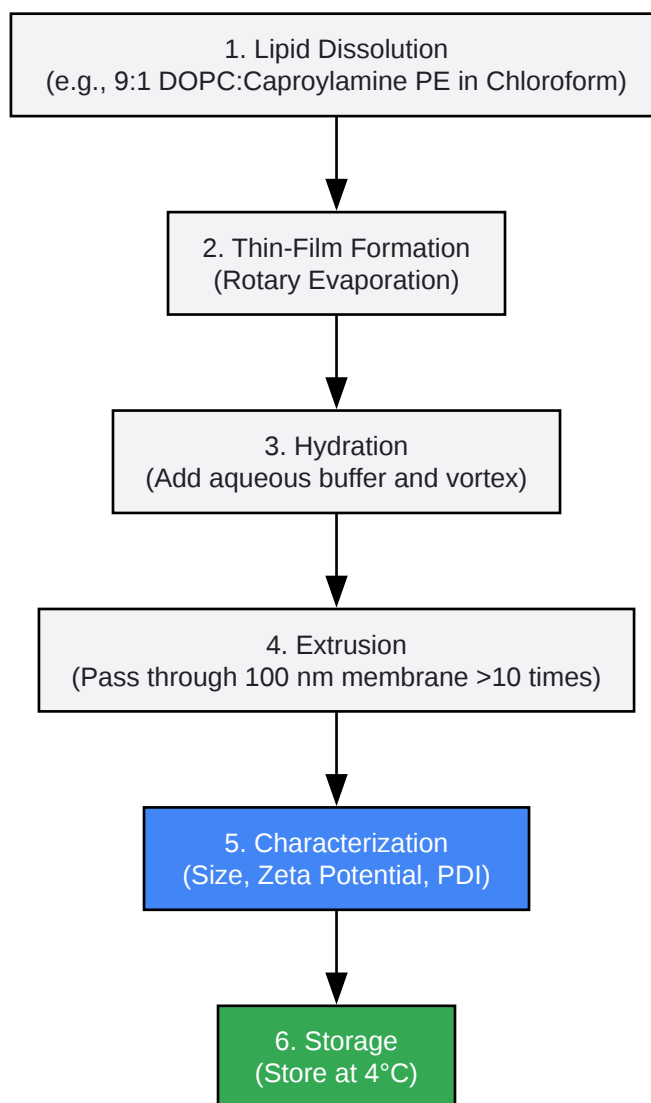
Problem: My **18:1 Caproylamine PE** liposome suspension is showing visible aggregation.

This is a common challenge, often related to the inherent properties of phosphatidylethanolamine (PE) lipids and the cationic nature imparted by the caproylamine group.

## Logical Flow for Troubleshooting Aggregation

Below is a DOT script representing a logical workflow to diagnose and address liposome aggregation.





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